

Addressing off-target effects of (S,R,S)-AHPC TFA

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: (S,R,S)-AHPC TFA

Cat. No.: B611679

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Technical Support Center: (S,R,S)-AHPC TFA

Welcome to the technical support center for researchers, scientists, and drug development professionals utilizing **(S,R,S)-AHPC TFA** in their experiments. This resource provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to address specific issues related to potential off-target effects of **(S,R,S)-AHPC TFA**-containing molecules, such as Proteolysis Targeting Chimeras (PROTACs).

Frequently Asked Questions (FAQs)

Q1: What is **(S,R,S)-AHPC TFA** and what are its primary sources of off-target effects?

(S,R,S)-AHPC is a high-affinity ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase and is a derivative of the well-characterized VHL ligand, VH032. It is commonly incorporated into PROTACs to recruit the VHL E3 ligase to a target protein, leading to the protein's ubiquitination and subsequent degradation. The trifluoroacetic acid (TFA) salt form is a common result of the purification process for synthetic molecules.

Potential off-target effects can arise from three main sources:

• The PROTAC Warhead: The ligand targeting your protein of interest may have affinity for other proteins, leading to their unintended degradation.



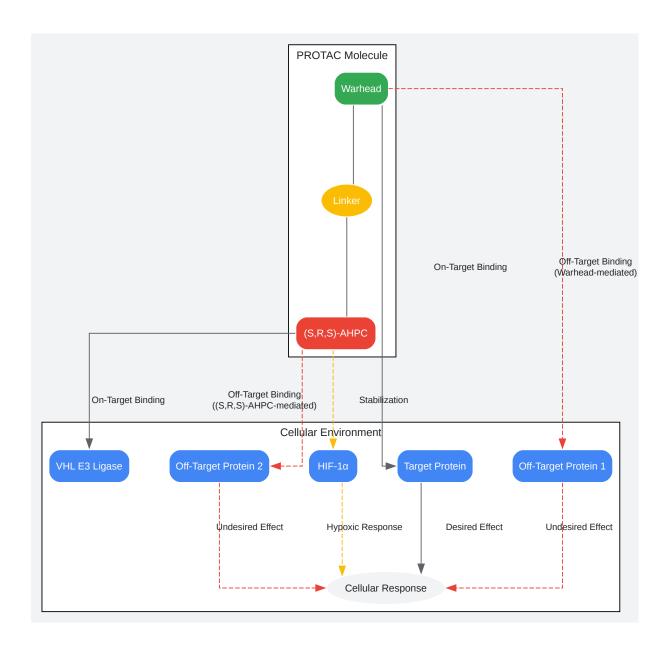




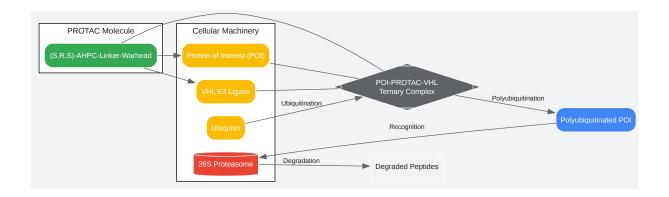
- The (S,R,S)-AHPC Moiety: Although generally selective for VHL, the (S,R,S)-AHPC ligand could potentially interact with other proteins. A known off-target effect of VHL ligands is the stabilization of Hypoxia-Inducible Factor 1-alpha (HIF-1α), which can activate the hypoxic response.
- The Trifluoroacetate (TFA) Counter-ion: Residual TFA from the purification process can be cytotoxic and interfere with cell-based assays, potentially leading to misinterpretation of results.[1][2]

Below is a diagram illustrating the components of a PROTAC and potential sources of off-target effects.

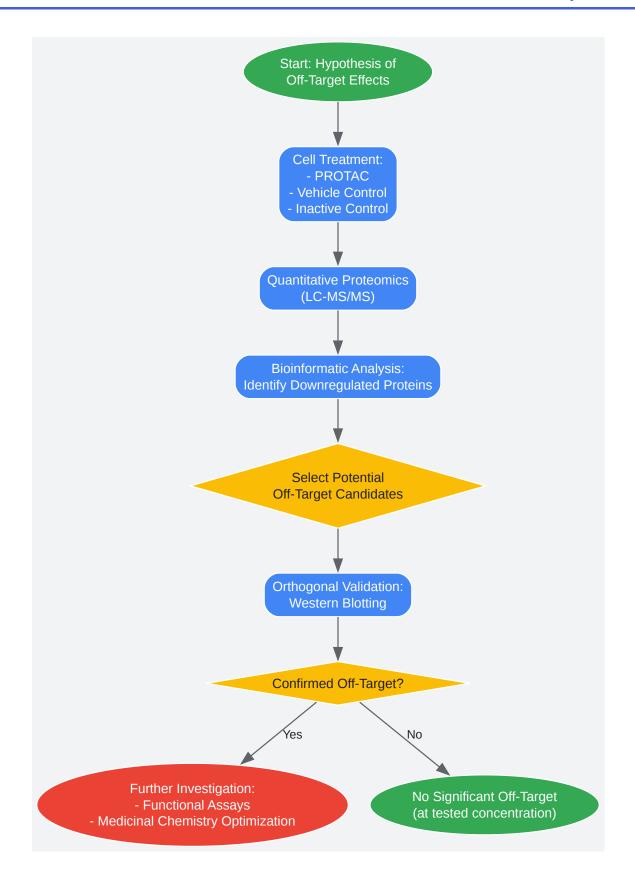




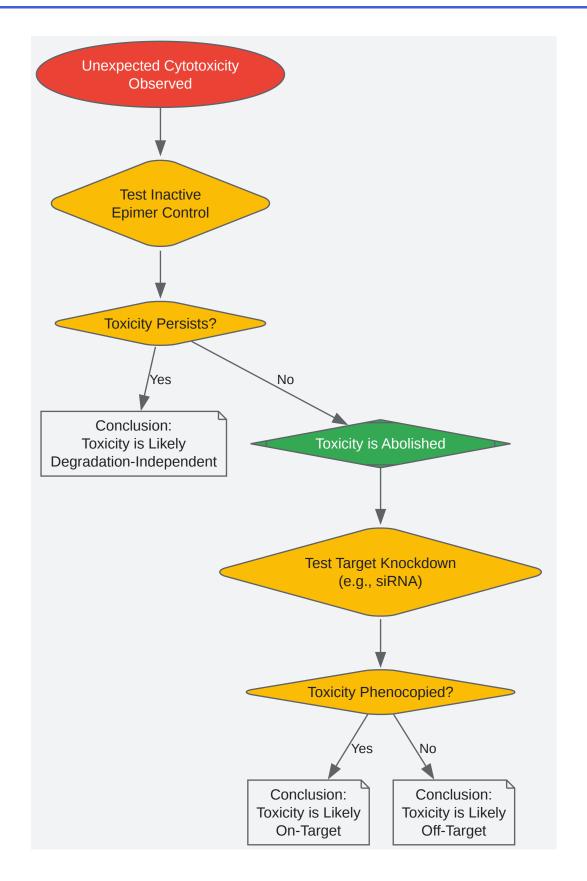












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- To cite this document: BenchChem. [Addressing off-target effects of (S,R,S)-AHPC TFA].
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